

An In-depth Technical Guide to Butyl- α -D-glucopyranoside

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Compound of Interest

Compound Name: *Butyl- α -D-glucopyranoside*

CAS No.: 25320-93-8

Cat. No.: B1591003

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of Butyl- α -D-glucopyranoside, a notable alkyl glucoside with significant antimicrobial properties. Delving into its core identifiers, synthesis, analytical characterization, and applications, this document serves as a crucial resource for professionals in the fields of chemistry, microbiology, and drug development.

Core Identifiers and Physicochemical Properties

Butyl- α -D-glucopyranoside is a monosaccharide derivative characterized by a butyl group attached to the anomeric carbon of a glucose molecule via an α -glycosidic bond. This structure imparts specific chemical and biological properties that are of interest in various scientific applications.

Table 1: Core Identifiers for Butyl- α -D-glucopyranoside

Identifier	Value	Source
CAS Number	25320-93-8	[1][2][3]
Molecular Formula	C10H20O6	[1][2][4]
Molecular Weight	236.26 g/mol	[1][4]
IUPAC Name	butyl alpha-D-glucopyranoside	N/A
Synonyms	Butyl a-D-glucopyranoside	[1][2]

Table 2: Physicochemical Properties of Butyl- α -D-glucopyranoside

Property	Value	Source
Physical State	Powder	[1]
Purity	Min. 95%	[1]
Color	White to Off-white	[5]

Synthesis and Manufacturing

The synthesis of Butyl- α -D-glucopyranoside is typically achieved through the Fischer glycosidation reaction. This classic method involves the reaction of D-glucose with n-butanol in the presence of an acid catalyst.[6] The reaction yields a mixture of α and β anomers, necessitating subsequent purification to isolate the desired α -anomer.

Experimental Protocol: Synthesis of Butyl- α -D-glucopyranoside

The following protocol is a generalized procedure based on the principles of Fischer glycosidation for the synthesis of alkyl glucosides.[7]

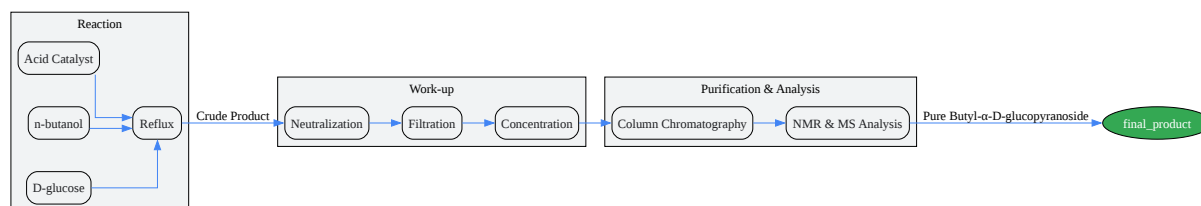
Materials:

- D-glucose

- n-butanol (anhydrous)
- Strong acid catalyst (e.g., sulfuric acid or Amberlite IR-120 resin)
- Sodium carbonate (for neutralization)
- Anhydrous sodium sulfate (for drying)
- Solvents for chromatography (e.g., ethyl acetate, hexane)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend D-glucose in an excess of anhydrous n-butanol.
- **Catalyst Addition:** Carefully add the acid catalyst to the suspension.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Neutralization:** After the reaction is complete, cool the mixture to room temperature and neutralize the acid catalyst with sodium carbonate until the effervescence ceases.
- **Filtration and Concentration:** Filter the mixture to remove the catalyst and any salts. The excess n-butanol is then removed from the filtrate under reduced pressure.
- **Purification:** The resulting crude product, a mixture of anomers, is purified by column chromatography on silica gel using a gradient of ethyl acetate in hexane to separate the α - and β -anomers.
- **Characterization:** The structure and purity of the isolated Butyl- α -D-glucopyranoside are confirmed by NMR spectroscopy and mass spectrometry.



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Caption: Synthesis workflow for Butyl- α -D-glucopyranoside.

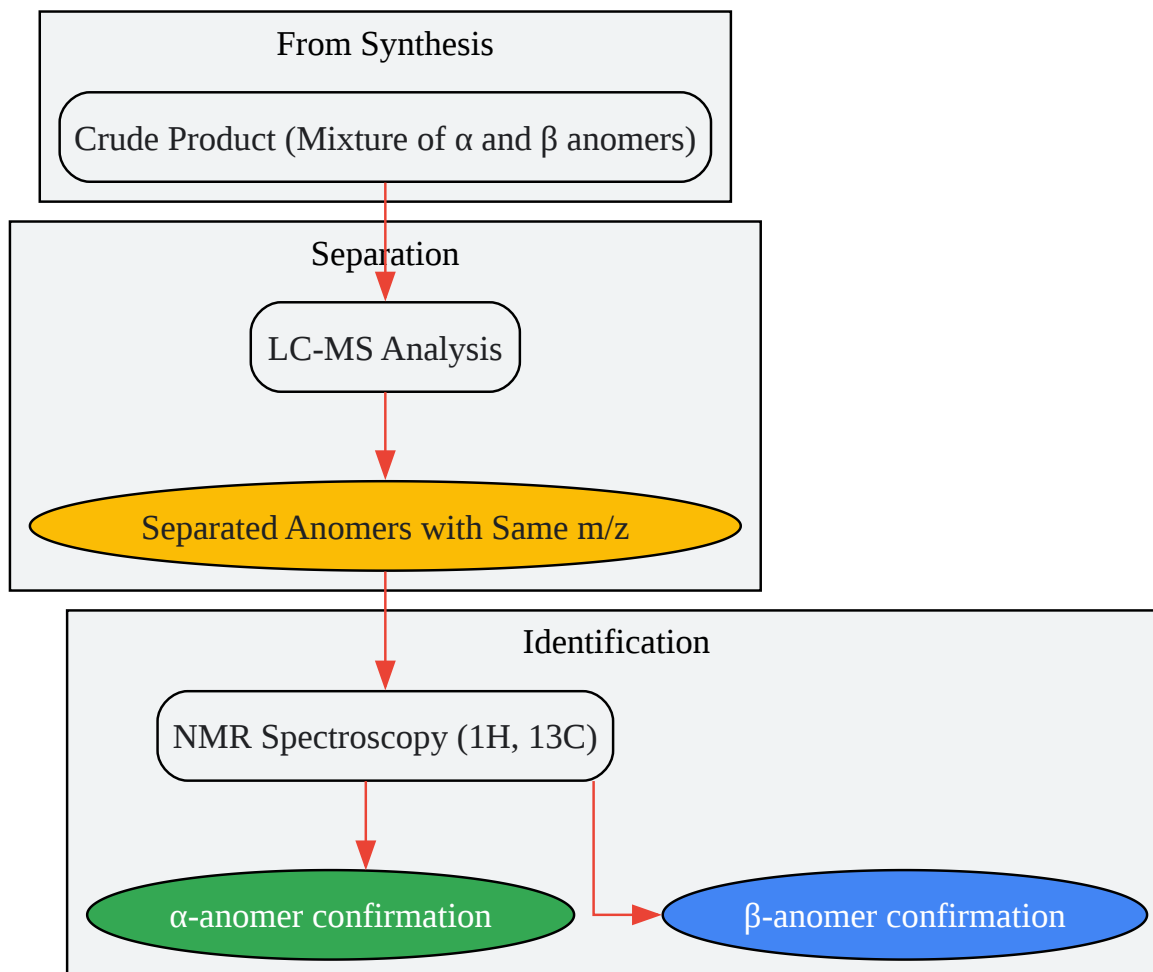
Analytical Characterization

The analytical characterization of Butyl- α -D-glucopyranoside is crucial for confirming its identity, purity, and anomeric configuration. A combination of chromatographic and spectroscopic techniques is employed for this purpose.

Separation and Identification of Anomers

The separation of the α and β anomers of butyl glucoside can be achieved using liquid chromatography, often on a C18 column.[8] Mass spectrometry confirms that both anomers have the same mass-to-charge ratio.[8]

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for distinguishing between the α and β anomers. Specifically, ^1H and ^{13}C NMR spectra provide distinct signals for the anomeric proton and carbon, respectively, allowing for unambiguous identification of the stereochemistry at the anomeric center.[6][8]



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Caption: Analytical workflow for Butyl- α -D-glucopyranoside.

Applications in Research and Drug Development

Butyl- α -D-glucopyranoside has demonstrated significant antimicrobial activity, making it a compound of interest for further investigation in drug development.

Antimicrobial Activity

Studies have shown that Butyl- α -D-glucopyranoside is an antimicrobial agent that inhibits the growth of photosynthetic organisms.[1] It has exhibited high cytotoxicity against Gram-positive bacteria, including Enterobacter and Bacillus species.[1] Furthermore, it shows strong

antimicrobial activity against Gram-negative bacteria such as Escherichia coli, Salmonella enterica, Klebsiella pneumoniae, and Pseudomonas aeruginosa.[1] This compound also possesses potent activity against fungi and yeast.[1]

The proposed mechanism of action, while not fully elucidated, may involve the disruption of microbial membranes or the inhibition of tyrosol synthesis.[1]

Safety, Handling, and Storage

Proper handling and storage of Butyl- α -D-glucopyranoside are essential to ensure laboratory safety and maintain the integrity of the compound. The following information is a summary of general safety precautions.

Table 3: Safety and Handling Information

Aspect	Recommendation	Source
Handling	Handle in a well-ventilated place. Wear suitable protective clothing, gloves, and eye/face protection. Avoid formation of dust and aerosols.	[9][10]
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place. Store away from incompatible materials.	[9][10]
First-Aid (Inhalation)	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.	[9]
First-Aid (Skin Contact)	Wash off immediately with soap and plenty of water, removing all contaminated clothing and shoes. Get medical attention if irritation develops.	[11]
First-Aid (Eye Contact)	Flush eyes with water for 15 minutes. Get medical attention if irritation occurs.	[11]
First-Aid (Ingestion)	Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.	[10][11]

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